

Physical properties of benzyl isovalerate: boiling point and density

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Compound of Interest

Compound Name: Benzyl isovalerate

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Technical Guide: Physical Properties of Benzyl Isovalerate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Benzyl isovalerate (CAS No: 103-38-8), also known as benzyl 3-methylbutanoate, is an ester with the molecular formula $C_{12}H_{16}O_2$. It is recognized for its characteristic powerful, fruity, and sweet apple-like odor. This document provides a detailed overview of two key physical properties of **benzyl isovalerate**: its boiling point and density. Accurate knowledge of these properties is fundamental for its application in research, particularly in drug development, as well as in the flavor and fragrance industries. This guide summarizes the available data and outlines the standard experimental methodologies for their determination.

Quantitative Data Summary

The physical properties of **benzyl isovalerate** have been determined under various conditions. The following table provides a consolidated summary of its boiling point and density.

Physical Property	Value	Conditions
Boiling Point	245 - 247 °C	@ 760.00 mm Hg (Atmospheric Pressure)[1][2] [3][4]
116 °C	@ 9.00 mm Hg[5][6][7][8][9]	
Density	0.988 g/mL	@ 25 °C[3][6][7][8][9]
0.983 - 0.991 g/mL	@ 20 °C[1]	
0.981 - 0.989 g/mL	Not specified	

Experimental Protocols

The determination of boiling point and density for a liquid compound like **benzyl isovalerate** follows standardized laboratory procedures. Below are detailed methodologies representative of how these values are experimentally obtained.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. This can be determined by several methods, depending on the amount of substance available.

3.1.1 Distillation Method (for quantities > 5 mL)

This method is suitable for purifying the liquid while simultaneously determining its boiling point.

- **Apparatus Setup:** A simple distillation apparatus is assembled using a round-bottom flask, a condenser, a thermometer, and a receiving flask. The thermometer bulb should be positioned so that its top is level with the bottom of the side-arm of the distillation head to accurately measure the temperature of the vapor that is in equilibrium with the liquid.
- **Procedure:**
 - The sample of **benzyl isovalerate** is placed in the round-bottom flask along with boiling chips to ensure smooth boiling.

- The liquid is heated, and as it boils, the vapor rises and enters the condenser.
- The temperature is monitored, and it will stabilize at the boiling point of the substance.
- The temperature at which the liquid is consistently distilling is recorded as the boiling point.
- The atmospheric pressure is also recorded, as boiling point is pressure-dependent.

3.1.2 Thiele Tube Method (for quantities < 1 mL)

This micro-method is ideal when only a small amount of the substance is available.

- Apparatus Setup: A small amount of **benzyl isovalerate** is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed inside the test tube. This assembly is attached to a thermometer.
- Procedure:
 - The Thiele tube, containing a high-boiling mineral oil, is heated gently.
 - As the temperature rises, a stream of bubbles will emerge from the open end of the inverted capillary tube.
 - Heating is stopped, and the apparatus is allowed to cool slowly.
 - The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

Determination of Density

Density is the mass per unit volume of a substance and is typically measured at a specific temperature.

3.2.1 Pycnometer Method

A pycnometer is a flask with a specific, accurately known volume.

- Procedure:

- The empty pycnometer is cleaned, dried, and weighed.
- It is then filled with the sample of **benzyl isovalerate**, ensuring no air bubbles are present.
- The filled pycnometer is placed in a thermostat-controlled water bath to bring it to the desired temperature (e.g., 20 °C or 25 °C).
- Once the temperature is stable, the pycnometer is removed, dried, and weighed.
- The density is calculated by dividing the mass of the liquid (weight of filled pycnometer minus weight of empty pycnometer) by the volume of the pycnometer.

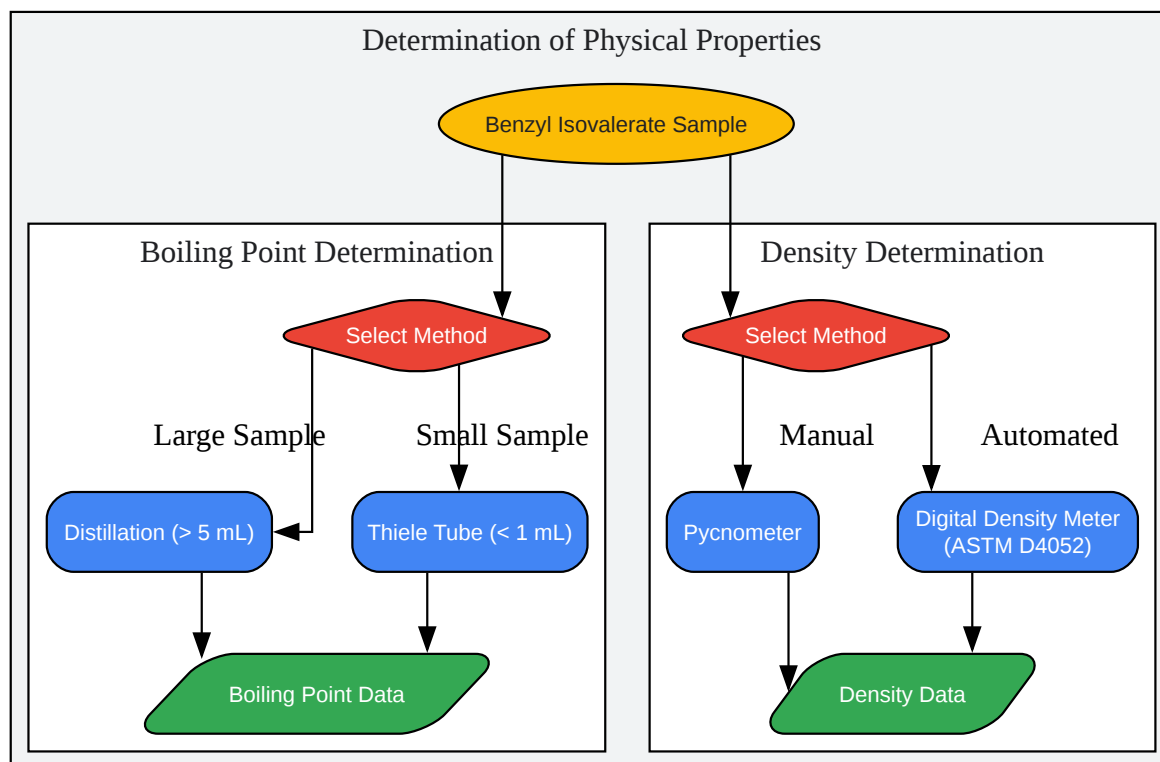
3.2.2 Digital Density Meter Method (ASTM D4052)

Modern digital density meters provide a rapid and highly accurate method for density determination.

- Principle: This method is based on measuring the change in the oscillation frequency of a U-shaped tube when it is filled with the sample liquid.[\[1\]](#)[\[5\]](#)[\[7\]](#)
- Procedure:
 - The instrument is calibrated using a standard of known density (e.g., dry air and distilled water).
 - A small volume of the **benzyl isovalerate** sample is injected into the oscillating U-tube, which is thermostatically controlled to the desired temperature.
 - The instrument measures the oscillation period and calculates the density of the sample based on the calibration data.

Workflow Visualization

The logical flow for the experimental determination of the physical properties of **benzyl isovalerate** is depicted in the following diagram.



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Caption: Workflow for determining the boiling point and density of **benzyl isovalerate**.

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